

diacetamide melting and boiling point data

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Compound of Interest

Compound Name: *Diacetamide*

Cat. No.: *B036884*

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An In-depth Technical Guide to the Melting and Boiling Points of **Diacetamide**

This guide provides a comprehensive overview of the physical properties of **diacetamide**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this compound.

Physicochemical Properties of **Diacetamide**

Diacetamide, with the chemical formula $C_4H_7NO_2$, is a colorless crystalline solid.^[1] Accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and application as a solvent or intermediate in chemical synthesis.^{[1][2][3]}

Data on Melting and Boiling Points

The experimentally determined melting and boiling points of **diacetamide** are summarized below. Variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Temperature Range (°C)	Temperature (°K)	References
Melting Point	75.5 - 76.5 °C	348.65 - 349.65 K	[1][4]
74 - 78 °C	347.15 - 351.15 K	[5]	
79 °C	352.15 K	[6]	
Boiling Point	222 - 223 °C	495.15 - 496.15 K	[1][4][5]
220 - 222 °C	493.15 - 495.15 K	[6]	

Experimental Protocols for Determination

Standardized methods are employed to determine the melting and boiling points of chemical compounds like **diacetamide**. The most common techniques are detailed below.

Melting Point Determination: Capillary Method

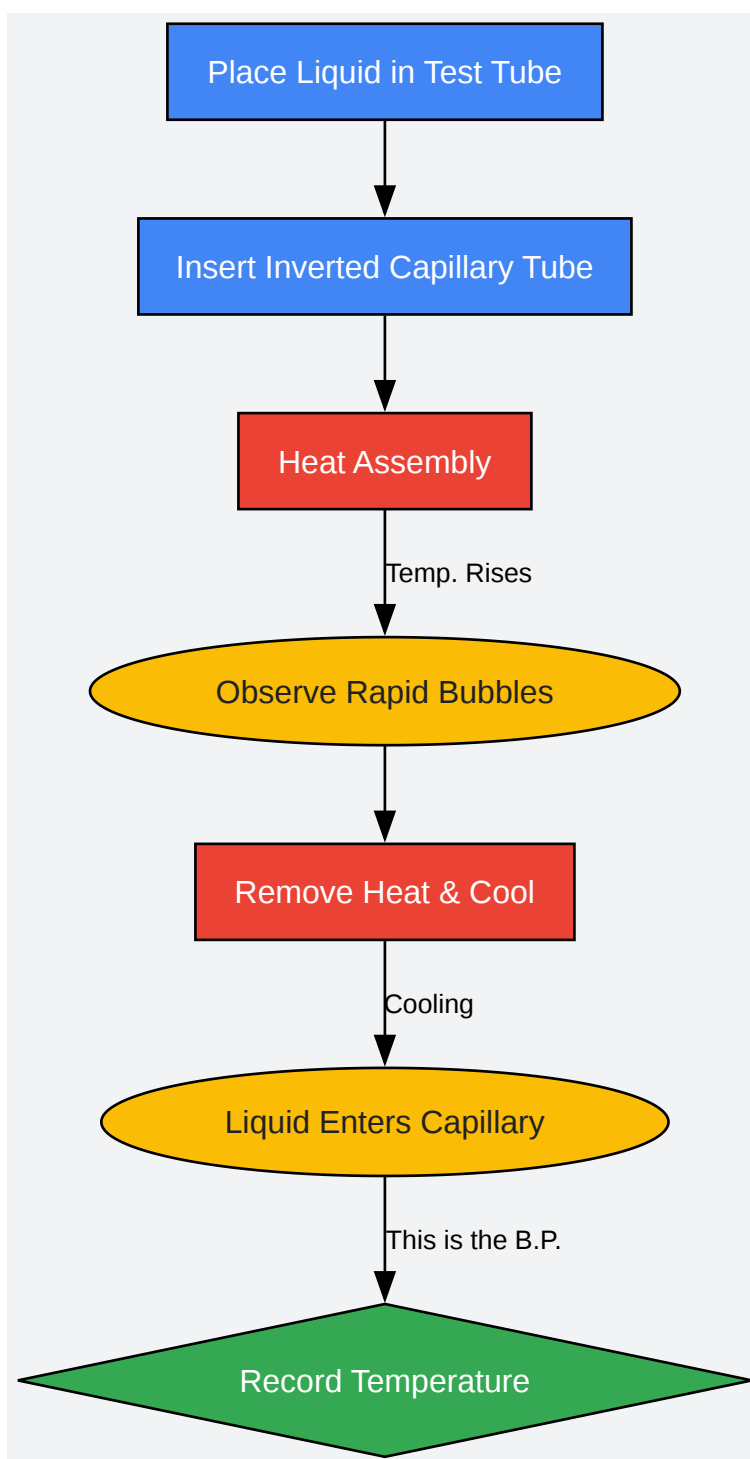
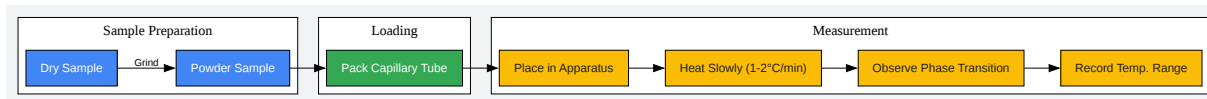
The capillary method is a fundamental technique for accurately determining the melting point of a solid organic compound.[7] The principle relies on heating a small sample at a controlled rate and observing the temperature range over which the solid-to-liquid phase transition occurs.[7] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress and broaden this range.[3][8]

Methodology:

- **Sample Preparation:** The **diacetamide** sample must be thoroughly dried and finely powdered.
- **Capillary Tube Loading:** A small amount of the powdered sample is packed into a thin-walled capillary tube that is sealed at one end.[3]
- **Apparatus Setup:** The capillary tube is placed in a heating apparatus, such as a Mel-Temp device or a Thiele tube containing mineral oil, and attached to a calibrated thermometer.
- **Heating:** The apparatus is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to a slow and steady 1-2°C per

minute to ensure thermal equilibrium.

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[9]



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